

# Unveiling the Thermal Neutron Capture Cross-Section of Curium-243: A Technical Guide

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## Compound of Interest

Compound Name: Curium-243

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This technical guide provides a comprehensive overview of the thermal neutron capture cross-section of **Curium-243** (Cm-243), a critical parameter in various nuclear applications, including reactor physics, actinide transmutation, and the production of heavy isotopes. This document consolidates key quantitative data, details established experimental methodologies, and visualizes the underlying nuclear processes and experimental workflows.

## Quantitative Data Summary

The thermal neutron capture cross-section of Cm-243, which describes the probability of a Cm-243 nucleus capturing a thermal neutron, has been determined through various experiments and is compiled in several major nuclear data libraries. The values for the (n, $\gamma$ ) reaction at the standard thermal neutron energy of 0.0253 eV are presented below for comparison.

Data Source/Evaluation	Thermal Neutron Capture Cross-Section (barns)	Notes
Experimental Values		
Bemis Jr., C. E., et al. (1977)	130.7 ± 9.6	Measured using cobalt-monitored reactor irradiations and cadmium filter techniques. [1]
Evaluated Nuclear Data Libraries		
JENDL-4.0	131.4	Japanese Evaluated Nuclear Data Library, calculated at 300K.[2]
ENDF/B-VIII.0	Value not explicitly found in search results	Evaluated Nuclear Data File, a comprehensive US library.
JEFF-3.3	Value not explicitly found in search results	Joint Evaluated Fission and Fusion File, a European collaborative project.

Note: The values from evaluated nuclear data libraries represent the recommended cross-section based on a statistical analysis of available experimental data and theoretical models. Discrepancies between different evaluations can exist due to the inclusion of different experimental datasets and the use of varied evaluation methodologies.

## Experimental Protocols

The determination of the thermal neutron capture cross-section of Cm-243 primarily relies on two established experimental techniques: the Activation Method and the Time-of-Flight (TOF) Method.

### Activation Method

The activation method is a widely used technique for measuring neutron capture cross-sections. It involves irradiating a sample of the target nuclide with a known neutron flux and

then measuring the radioactivity of the product nuclide.

#### Detailed Methodology:

- **Sample Preparation:** A sample of high-purity, isotopically known **Curium-243** is prepared. The mass and isotopic composition of the sample are precisely determined. The sample is often encapsulated to contain the radioactive material safely.
- **Irradiation:** The Cm-243 sample is placed in a well-characterized thermal neutron field, typically within a nuclear reactor. To isolate the thermal neutron capture events from those induced by epithermal neutrons, a cadmium filter can be used. Cadmium has a large absorption cross-section for neutrons with energies below about 0.5 eV. By performing irradiations with and without the cadmium cover, the contribution from thermal neutrons can be determined by subtraction. Neutron flux monitors, such as cobalt or gold foils, are co-irradiated with the sample to accurately measure the neutron flux.
- **Post-Irradiation Analysis:** After irradiation, the sample is removed and the activity of the product nuclide, Curium-244 (Cm-244), is measured. Cm-244 is an alpha emitter with a half-life of 18.1 years. The alpha particles emitted from the decay of Cm-244 are detected using a high-resolution alpha spectrometer.
- **Cross-Section Calculation:** The thermal neutron capture cross-section is then calculated based on the measured activity of Cm-244, the known neutron flux, the number of Cm-243 target atoms, and the irradiation and decay times.

## Time-of-Flight (TOF) Method

The Time-of-Flight (TOF) method is a powerful technique for measuring energy-dependent neutron cross-sections. It relies on determining the neutron's energy by measuring the time it takes to travel a known distance.

#### Detailed Methodology:

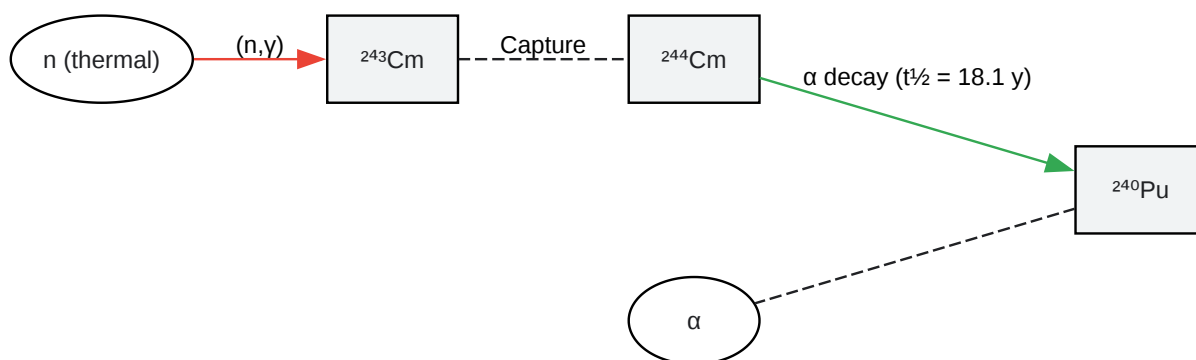
- **Pulsed Neutron Source:** The experiment utilizes a pulsed neutron source, such as a spallation source or an electron linear accelerator. These sources produce short bursts of neutrons with a wide range of energies.

- **Neutron Flight Path:** The pulsed neutrons travel down a long, evacuated flight path. The length of the flight path is precisely known.
- **Sample and Detector Placement:** The Cm-243 sample is placed at a known distance from the neutron source. A detector system is positioned to detect the prompt gamma-rays emitted immediately following a neutron capture event in the sample.
- **Time Measurement:** The time difference between the creation of the neutron pulse (start signal) and the detection of the capture gamma-ray (stop signal) is measured. This time-of-flight is directly related to the velocity, and therefore the kinetic energy, of the neutron that induced the capture event.
- **Data Analysis:** By recording a large number of capture events and their corresponding times-of-flight, a spectrum of capture events as a function of neutron energy can be generated. This spectrum, when normalized to the incident neutron flux (which is also measured as a function of energy), yields the energy-dependent neutron capture cross-section. The thermal cross-section is then the value at 0.0253 eV.

## Visualizations

### Nuclear Reaction and Decay Pathway

The following diagram illustrates the nuclear reaction of thermal neutron capture by **Curium-243** and the subsequent alpha decay of the product, Curium-244.

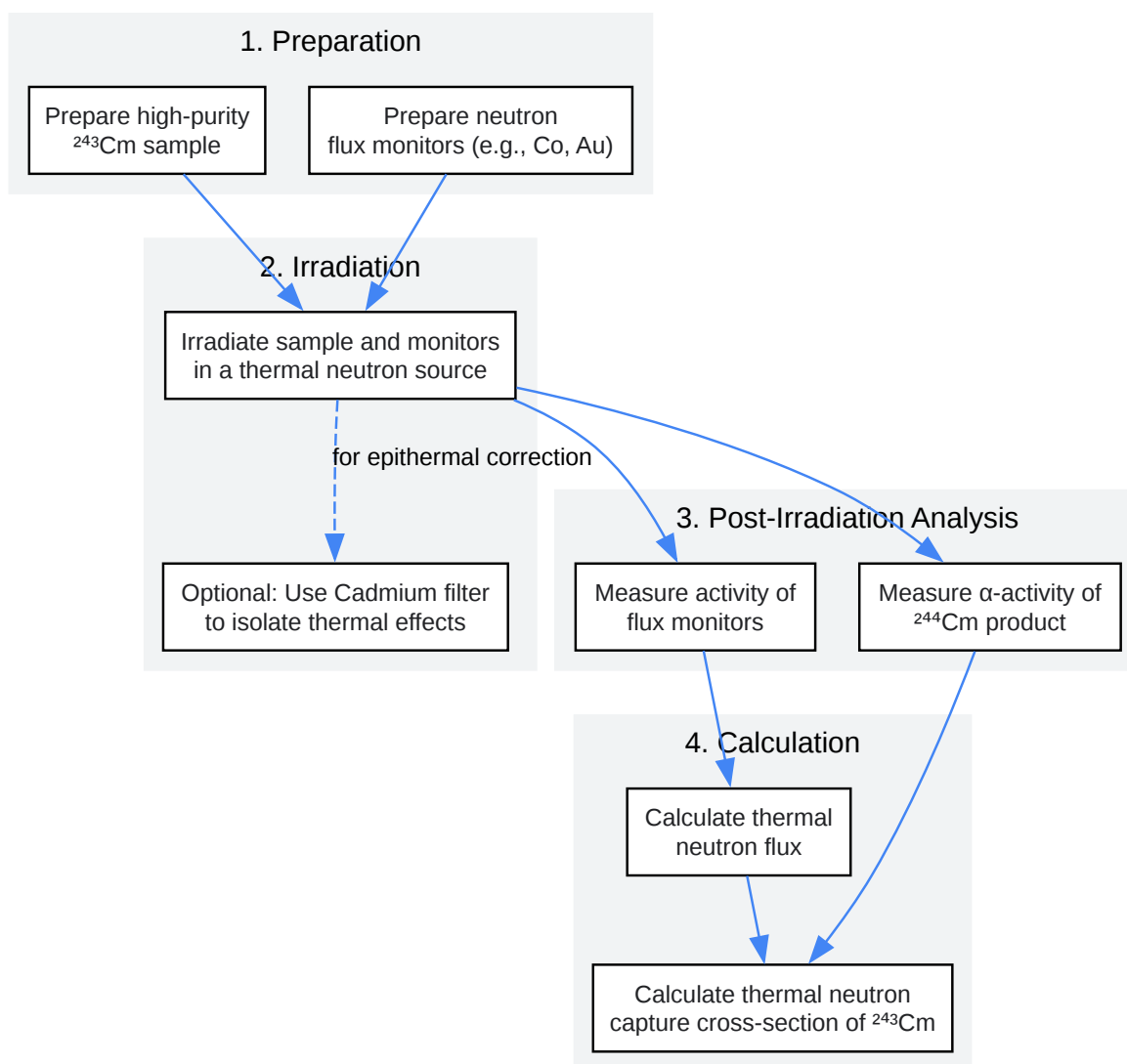


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Caption: Neutron capture by Cm-243 leads to Cm-244, which then alpha decays to Pu-240.

## Experimental Workflow for the Activation Method

The logical flow of the activation method for determining the thermal neutron capture cross-section is depicted in the following diagram.



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## References

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